An In-depth Technical Guide to 2,4-Difluoro-6-nitrophenol

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Compound of Interest

Compound Name:	*2,4-Difluoro-6-nitrophenol*
CAS No.:	*364-31-8*
Cat. No.:	*B146620*

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Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2,4-Difluoro-6-nitrophenol** (CAS No. 364-31-8). While detailed experimental data and specific applications in drug development are not extensively documented in publicly available literature, this guide consolidates the existing knowledge. It includes a detailed synthesis protocol and key physical and chemical properties. This document aims to serve as a foundational resource for researchers interested in the potential applications of this compound.

Molecular Structure and Properties

2,4-Difluoro-6-nitrophenol is a substituted aromatic compound with the chemical formula $C_6H_3F_2NO_3$. The molecule consists of a phenol ring substituted with two fluorine atoms at positions 2 and 4, and a nitro group at position 6.

Table 1: Physicochemical Properties of **2,4-Difluoro-6-nitrophenol**

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Property	Value	Reference
CAS Number	364-31-8	[1]
Molecular Formula	$C_6H_3F_2NO_3$	[1]
Molecular Weight	175.09 g/mol	[1]
Melting Point	49-50 °C	N/A
Boiling Point	211.1 °C at 760 mmHg	N/A
Flash Point	81 °C	N/A
Appearance	Yellow solid	[1]
Solubility	Data not available	
InChI Key	MZVKNFPDQWHQKT-UHFFFAOYSA-N	[1]

Note: Detailed spectroscopic data (^{1}H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **2,4-Difluoro-6-nitrophenol** is not readily available in the searched literature. The synthesis protocol mentions identification by NMR, but the spectral data itself is not provided.[1]

Synthesis of 2,4-Difluoro-6-nitrophenol

A documented method for the synthesis of **2,4-Difluoro-6-nitrophenol** involves the nitration of 2,4-difluorophenol.[1]

Experimental Protocol

Materials:

- 2,4-difluorophenol (0.65 g, 5 mmol)
- Dichloromethane (7 mL)
- Tetrabutylammonium hydrogen sulphate (0.085 g, 5 mol %)
- Isopropyl nitrate (1.31 g, 12.5 mmol)

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- Sulphuric acid (96%, 0.65 mL)
- Water
- Brine
- Anhydrous sodium sulphate
- Silica gel

Procedure:

- To a stirred solution of 2,4-difluorophenol in dichloromethane at room temperature, add tetrabutylammonium hydrogen sulphate followed by isopropyl nitrate.[1]
- Add sulphuric acid dropwise to the mixture, which will cause a gentle reflux of the solvent.[1]
- Stir the reaction mixture for fifteen minutes.[1]
- Pour the reaction mixture into water (50 mL).[1]
- Separate the phases and extract the aqueous phase with dichloromethane (10 mL).[1]
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulphate.[1]
- Filter the solution through a short pad of silica gel.[1]
- Evaporate the solvent (at 40°C under water aspirator pressure) to yield a yellow solid.[1]

Yield: 0.73 g (83%). The ortho-selectivity was reported to be 100%, with no other nitro-isomers detected.[1]

Applications in Research and Drug Development

While many nitrophenol derivatives are crucial intermediates in the synthesis of pharmaceuticals and agrochemicals, specific applications for **2,4-Difluoro-6-nitrophenol** are not well-documented in the available literature. Its structural isomer, 2,3-difluoro-6-nitrophenol, is noted for its role as a precursor in the synthesis of fluoroquinolone antibiotics.[2] By analogy,

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2,4-Difluoro-6-nitrophenol could potentially serve as a building block in organic synthesis for introducing a difluoro-nitrophenyl moiety into larger molecules, a common strategy in medicinal chemistry to modulate pharmacokinetic and pharmacodynamic properties. However, specific examples or studies demonstrating this for the 2,4-isomer are currently lacking.

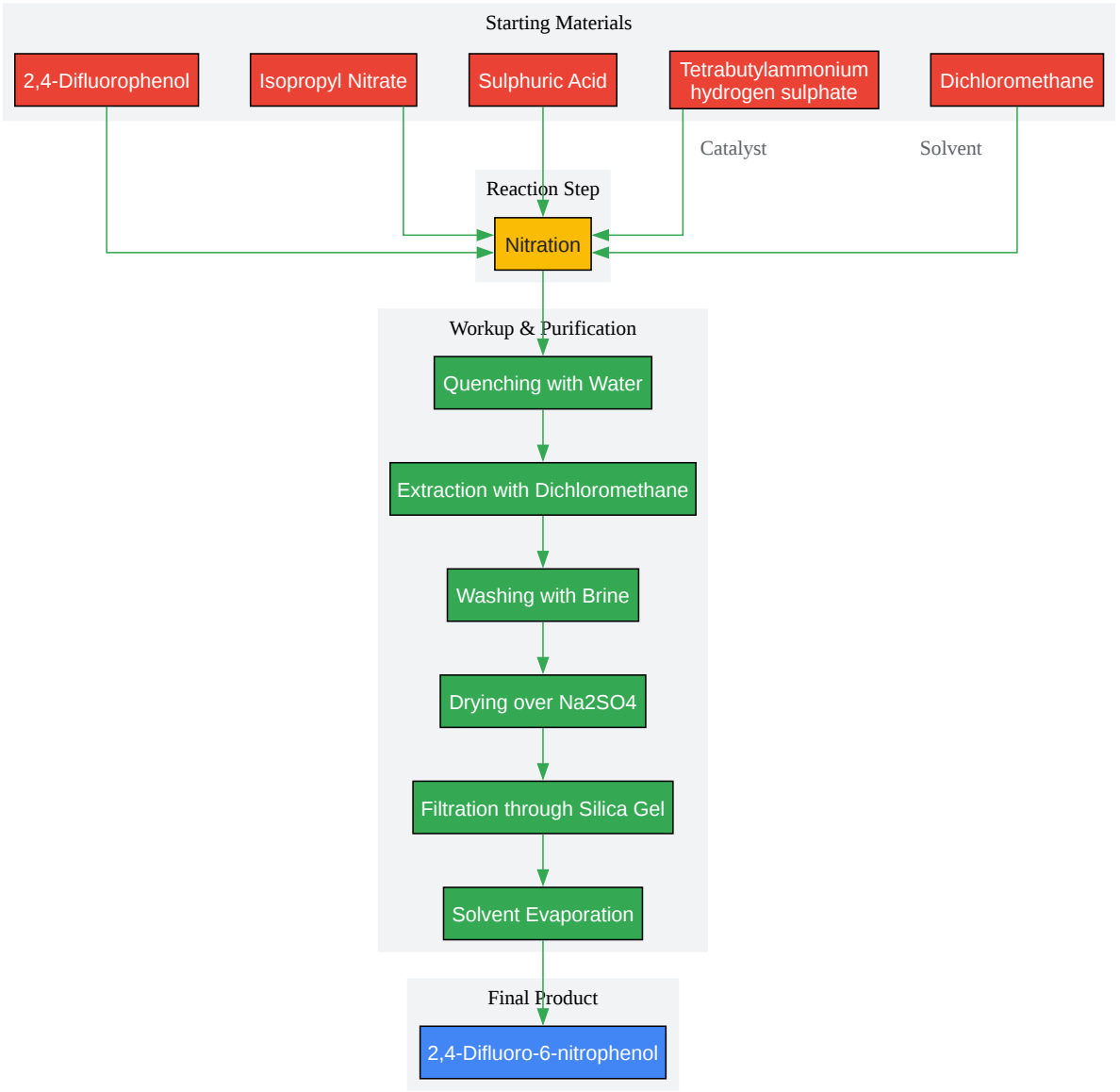
Experimental Workflows and Signaling Pathways

There is no information available in the searched literature regarding the involvement of **2,4-Difluoro-6-nitrophenol** in any specific signaling pathways or established experimental workflows.

Logical Relationships in Synthesis

The synthesis of **2,4-Difluoro-6-nitrophenol** follows a clear logical progression from a readily available starting material. The workflow can be visualized as a sequence of chemical transformations.

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Synthesis Workflow for **2,4-Difluoro-6-nitrophenol**

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Conclusion

2,4-Difluoro-6-nitrophenol is a chemical compound with defined physical properties and a well-documented synthesis route. However, a significant gap exists in the publicly available literature regarding its detailed spectroscopic characterization, solubility, and specific applications in drug discovery and other research fields. This guide provides the currently available information and highlights the need for further research to fully elucidate the potential of this molecule. The provided synthesis protocol and workflow diagram offer a solid starting point for researchers wishing to work with this compound.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,4-Difluoro-6-nitrophenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146620/docs#an-in-depth-technical-guide-to-2-4-difluoro-6-nitrophenol]

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